

Thermodynamic Properties of Hydrazoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Hydrazoic acid

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Introduction

Hydrazoic acid (HN_3), also known as hydrogen azide, is a colorless, volatile, and highly explosive liquid at room temperature.^{[1][2][3]} Despite its hazardous nature, it serves as a crucial reagent and precursor in various chemical syntheses, including the formation of azide functional groups and in specialized applications like the Schmidt reaction.^[1] A thorough understanding of its thermodynamic properties is paramount for its safe handling, application in synthesis, and for the computational modeling of reactions involving this energetic compound. This guide provides an in-depth overview of the core thermodynamic properties of **hydrazoic acid**, details on experimental methodologies for their determination, and visualizations of relevant chemical pathways.

Core Thermodynamic Properties

The thermodynamic stability of a compound is dictated by key parameters such as its enthalpy of formation, entropy, and Gibbs free energy of formation. For **hydrazoic acid**, these values reflect its inherent instability and high energy content.

Quantitative Data Summary

The following tables summarize the key thermodynamic and physical properties of **hydrazoic acid** in its liquid and gaseous states.

Table 1: Standard Thermodynamic Properties of **Hydrazoic Acid** (at 298.15 K)

Property	Symbol	Value (Liquid)	Value (Gas)	Units
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	+264[1][2]	+294[4]	kJ/mol
Standard Molar Entropy	S°	140.6[5]	238.8[4]	J/(mol·K)
Standard Molar Gibbs Free Energy of Formation	$\Delta_f G^\circ$	+327.3[4]	+328[4]	kJ/mol
Molar Heat Capacity (at constant pressure)	C_p	1.21 (J/g·K)	43.68[4]	J/(mol·K)

Table 2: Physical and Physicochemical Properties of **Hydrazoic Acid**

Property	Value	Units
Molar Mass	43.03	g/mol
Melting Point	-80[1][3]	°C
Boiling Point	37[1][3]	°C
Density	1.09[1][3]	g/cm ³
Acidity (pKa)	4.6 - 4.75[1][3]	
Heat of Vaporization	29.8[1]	kJ/mol
Heat of Fusion	9.2[1]	kJ/mol
Dipole Moment	1.7[1]	D

Experimental Protocols

The determination of the thermodynamic properties of a volatile and explosive compound like **hydrazoic acid** requires specialized and meticulous experimental procedures. Below are detailed methodologies for key experiments.

Synthesis and Purification of Hydrazoic Acid

The laboratory-scale synthesis of **hydrazoic acid** is typically achieved through the acidification of an azide salt, most commonly sodium azide.^{[1][2]}

Protocol: Acidification of Sodium Azide

- **Reaction Setup:** A two-necked round-bottom flask is equipped with a dropping funnel and a distillation apparatus. The receiving flask for the distillate is cooled in an ice bath. All operations must be conducted in a well-ventilated fume hood with appropriate safety shielding.
- **Reagents:** A solution of sodium azide (NaN_3) in water is placed in the reaction flask and cooled in an ice bath. A strong acid, such as sulfuric acid (H_2SO_4), is placed in the dropping funnel.
- **Reaction:** The strong acid is added dropwise to the cooled and stirred sodium azide solution. The reaction is maintained at a low temperature (0-5 °C) to control the exothermic reaction and minimize the decomposition of **hydrazoic acid**.
 - Reaction: $\text{NaN}_3(\text{aq}) + \text{H}_2\text{SO}_4(\text{aq}) \rightarrow \text{HN}_3(\text{aq}) + \text{NaHSO}_4(\text{aq})$
- **Distillation:** After the addition of the acid is complete, the mixture is gently warmed to distill the **hydrazoic acid**. **Hydrazoic acid** has a boiling point of 37 °C, allowing for its separation from the less volatile salt and remaining acid. The distillation is typically performed under reduced pressure to ensure a lower temperature and safer conditions.^[1]
- **Collection and Storage:** The collected **hydrazoic acid** is a colorless liquid. Due to its instability, it is recommended to prepare and use it in dilute solutions immediately. Undiluted **hydrazoic acid** is dangerously explosive.^[2]

An alternative synthesis route involves the reaction of hydrazine with nitrous acid.[\[2\]](#)[\[3\]](#)

Determination of Thermodynamic Properties

Calorimetry for Enthalpy of Formation:

The standard enthalpy of formation of **hydrazoic acid** is determined using bomb calorimetry.

- **Sample Preparation:** A known mass of a substance that reacts with **hydrazoic acid** in a well-defined manner is placed in the bomb calorimeter. A dilute solution of **hydrazoic acid** of known concentration is also introduced.
- **Combustion/Reaction:** The reaction is initiated, and the temperature change of the surrounding water bath is precisely measured.
- **Calculation:** The heat of reaction is calculated from the temperature change and the heat capacity of the calorimeter. By applying Hess's law and using known enthalpies of formation for the other reactants and products, the enthalpy of formation of **hydrazoic acid** can be determined.

Spectroscopic Determination of Thermodynamic Functions:

Thermodynamic functions such as entropy and heat capacity can be calculated from spectroscopic data (infrared and Raman spectroscopy).[\[6\]](#)

- **Spectral Acquisition:** The infrared and Raman spectra of gaseous **hydrazoic acid** are recorded.
- **Vibrational Analysis:** The fundamental vibrational frequencies of the molecule are identified from the spectra.[\[1\]](#)
- **Statistical Mechanics Calculation:** Using statistical mechanics, the vibrational, rotational, and translational contributions to the thermodynamic functions (entropy, heat capacity, etc.) are calculated from the molecular structure and the vibrational frequencies. The NIST-TRC Web Thermo Tables provide critically evaluated data derived from such analyses.[\[7\]](#)

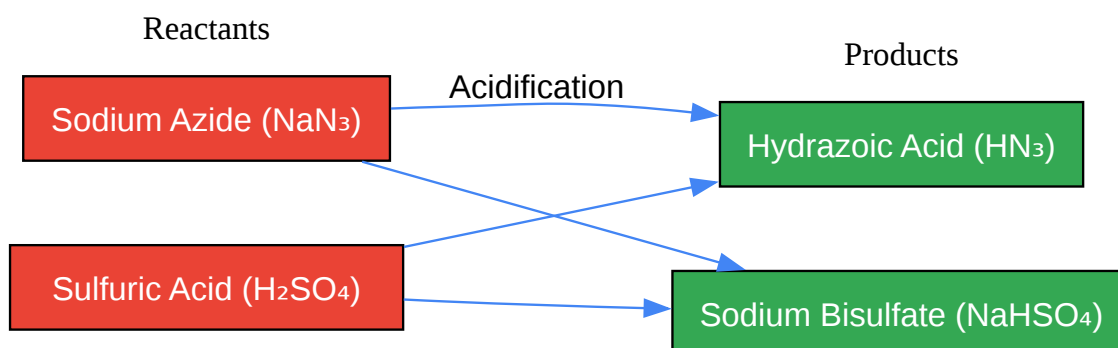
Mass Spectrometric Study of Decomposition Kinetics:

The rate of thermal decomposition of **hydrazoic acid** can be studied using mass spectrometry.

- **Reaction Setup:** A low-pressure stream of **hydrazoic acid** vapor is introduced into a heated reaction vessel.
- **Mass Spectrometry:** The gas mixture from the reaction vessel is continuously sampled by a mass spectrometer.
- **Data Analysis:** The concentrations of the reactant (HN_3) and products (e.g., N_2 , H_2) are monitored over time at different temperatures. This allows for the determination of the reaction order, rate constant, and activation energy for the decomposition process.^[1]

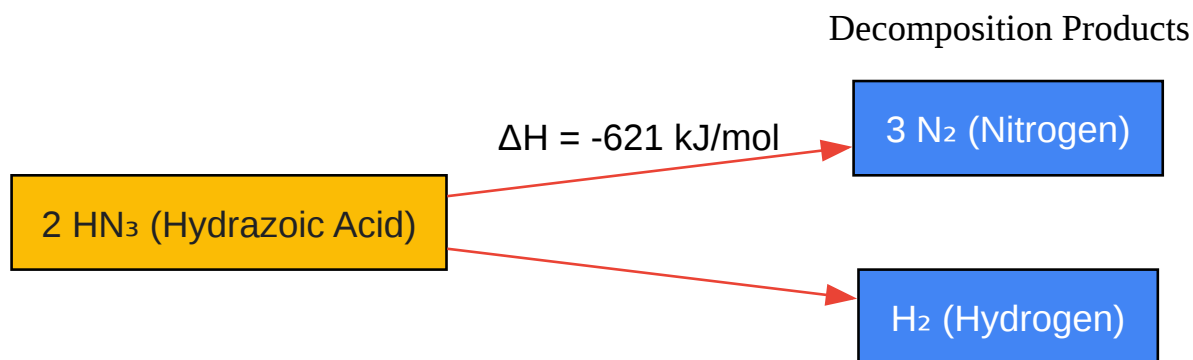
Visualizations of Chemical Pathways

The following diagrams, generated using the DOT language, illustrate key chemical processes involving **hydrazoic acid**.



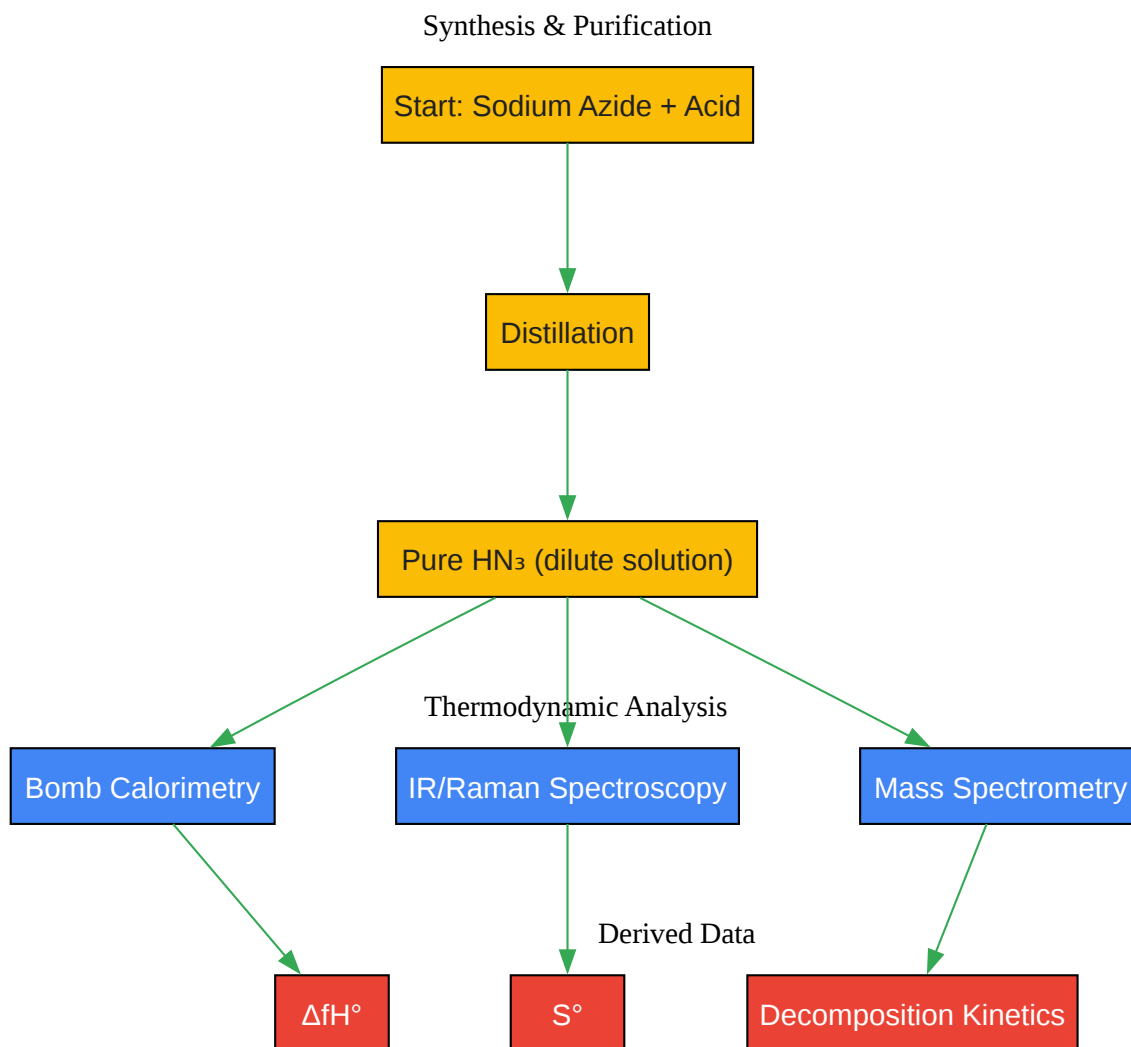
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Caption: Synthesis of **hydrazoic acid** via acidification of sodium azide.



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Caption: Primary thermal decomposition pathway of **hydrazoic acid**.



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Caption: Experimental workflow for determining thermodynamic properties.

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